

Comparative Guide: Lipophilicity (LogP) of Oxane vs. Trifluoroethyl Oxane

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Compound of Interest

Compound Name: 2-(2,2,2-Trifluoroethyl)oxane

CAS No.: 401794-89-6

Cat. No.: B14244025

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Executive Summary

This guide provides a technical comparison of the lipophilicity (LogP) between the parent heterocycle Oxane (Tetrahydropyran, THP) and its fluorinated derivative, Trifluoroethyl Oxane (specifically 4-(2,2,2-trifluoroethyl)tetrahydro-2H-pyran).

While Oxane serves as a standard polar aprotic ether scaffold with moderate water solubility, the introduction of the 2,2,2-trifluoroethyl motif significantly modulates the physicochemical profile. This modification utilizes the "fluorine effect" to enhance lipophilicity and metabolic stability without the excessive hydrophobicity associated with longer hydrocarbon chains.

Quick Comparison Matrix

Feature	Oxane (THP)	Trifluoroethyl Oxane
CAS Number	142-68-7	1934500-66-9 (Analogous)
Molecular Formula		
LogP (Experimental)	0.95	~1.9 – 2.2 (Estimated*)
Water Solubility	High (~80 g/L)	Low / Moderate
Physicochemical Role	Polar Scaffold / Solvent	Polar Hydrophobic Bioisostere
Metabolic Stability	Low (susceptible to oxidation)	High (blocks -oxidation)

*Note: Value estimated based on Hansch

constants and structural analogs (e.g., 4-methyl-THP LogP ~1.6).

Physicochemical Profile & Mechanism

Oxane (Tetrahydropyran)

Oxane is a saturated six-membered cyclic ether.^[1] Its LogP of 0.95 indicates it sits on the boundary between hydrophilic and lipophilic. It partitions nearly equally between octanol and water, making it an excellent solvent but a "neutral" scaffold in drug design—it neither strongly drives membrane permeability nor prevents it.

Trifluoroethyl Oxane (The Fluorine Effect)

The addition of a 2,2,2-trifluoroethyl group (

) transforms the molecule. This group is a classic example of "Polar Hydrophobicity".

- Lipophilicity Boost: The trifluoromethyl (

) moiety is highly lipophilic (Hansch

) compared to a methyl group (

). However, the methylene spacer (

) insulates the ring from the strong electron-withdrawing effect of the fluorine, preventing the ether oxygen from becoming non-basic.

- **Dipole Moment:** Unlike a simple ethyl group, the

bonds create a strong dipole. This dipole interacts with water molecules, creating a structured solvation shell that modulates the bulk lipophilicity. Consequently, while the LogP increases (approaching 2.0), it does not increase as linearly as adding a propyl or butyl chain would.

- **Metabolic Blocking:** The primary utility of this scaffold is metabolic stability. The

group blocks the terminal position from metabolic oxidation (P450 attack), a common failure point for ethyl/propyl chains.

Experimental Validation Protocol

To verify these LogP values in your own lab, use the Shake-Flask Method followed by HPLC analysis. This is the "Gold Standard" for definitive lipophilicity assignment.

Protocol: Shake-Flask LogP Determination

Objective: Determine the partition coefficient (

) of the target compound between n-octanol and water.

Reagents:

- n-Octanol (HPLC Grade, pre-saturated with water).
- Water (Milli-Q, pre-saturated with n-octanol).
- Test Compound (Oxane or Trifluoroethyl Oxane).
- Internal Standard (e.g., Toluene or Naphthalene).

Workflow:

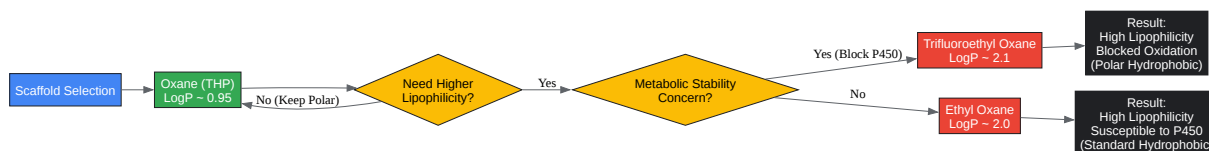
- **Phase Pre-saturation:** Mix n-octanol and water (1:1 v/v) vigorously for 24 hours. Allow phases to separate for at least 4 hours.

- Stock Preparation: Dissolve 1-2 mg of the test compound in the pre-saturated n-octanol phase.
- Equilibration:
 - Aliquot the octanol stock into a glass vial.
 - Add an equal volume of pre-saturated water.
 - Vortex for 60 minutes at 25°C.
 - Centrifuge at 3000 rpm for 20 minutes to ensure complete phase separation.
- Analysis (HPLC-UV/MS):
 - Carefully sample the Octanol Phase (top) and Water Phase (bottom).
 - Analyze concentration (and) using HPLC.
 - Critical Step: Ensure the water phase sample is free of octanol micro-droplets (filter if necessary).

Calculation:

Visual Analysis & Decision Logic

The following diagram illustrates the structural decision-making process when choosing between Oxane and Trifluoroethyl Oxane for a drug scaffold, highlighting the impact on LogP and metabolic stability.



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Figure 1: Decision logic for selecting between Oxane and its alkyl/fluoroalkyl derivatives based on LogP and metabolic requirements.

References

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